

Physical properties of (Dimethylamino)acetone (boiling point, density)

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Compound of Interest

Compound Name: (Dimethylamino)acetone

Cat. No.: B100619

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An In-depth Technical Guide on the Physical Properties of (Dimethylamino)acetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the key physical properties of (Dimethylamino)acetone, a compound of interest in various research and development applications. The information is presented to be a valuable resource for laboratory and development work.

Quantitative Physical Properties

The fundamental physical characteristics of (Dimethylamino)acetone are summarized in the table below for quick reference and comparison.

Property	Value	Conditions
Boiling Point	119-120 °C	at 760 mmHg[1]
Density	0.883 g/mL	at 25 °C[2]

Experimental Protocols for Property Determination

The following sections outline the general methodologies employed for the determination of the boiling point and density of a liquid compound such as (Dimethylamino)acetone.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for this determination is distillation.

- Apparatus: A standard distillation apparatus is assembled, consisting of a boiling flask, a condenser, a receiving flask, and a calibrated thermometer.
- Procedure:
 - The **(Dimethylamino)acetone** sample is placed in the boiling flask along with boiling chips to ensure smooth boiling.
 - The apparatus is heated, and the liquid is brought to a gentle boil.
 - The thermometer bulb is positioned in the vapor phase, just below the side arm of the distillation head, to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The temperature is recorded when it stabilizes during the collection of the distillate. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.

Density Determination

Density is the mass of a substance per unit volume. A precise method for determining the density of a liquid involves the use of a pycnometer or a density meter.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with the **(Dimethylamino)acetone** sample, ensuring no air bubbles are trapped. The stopper is carefully inserted, and any excess liquid is wiped from

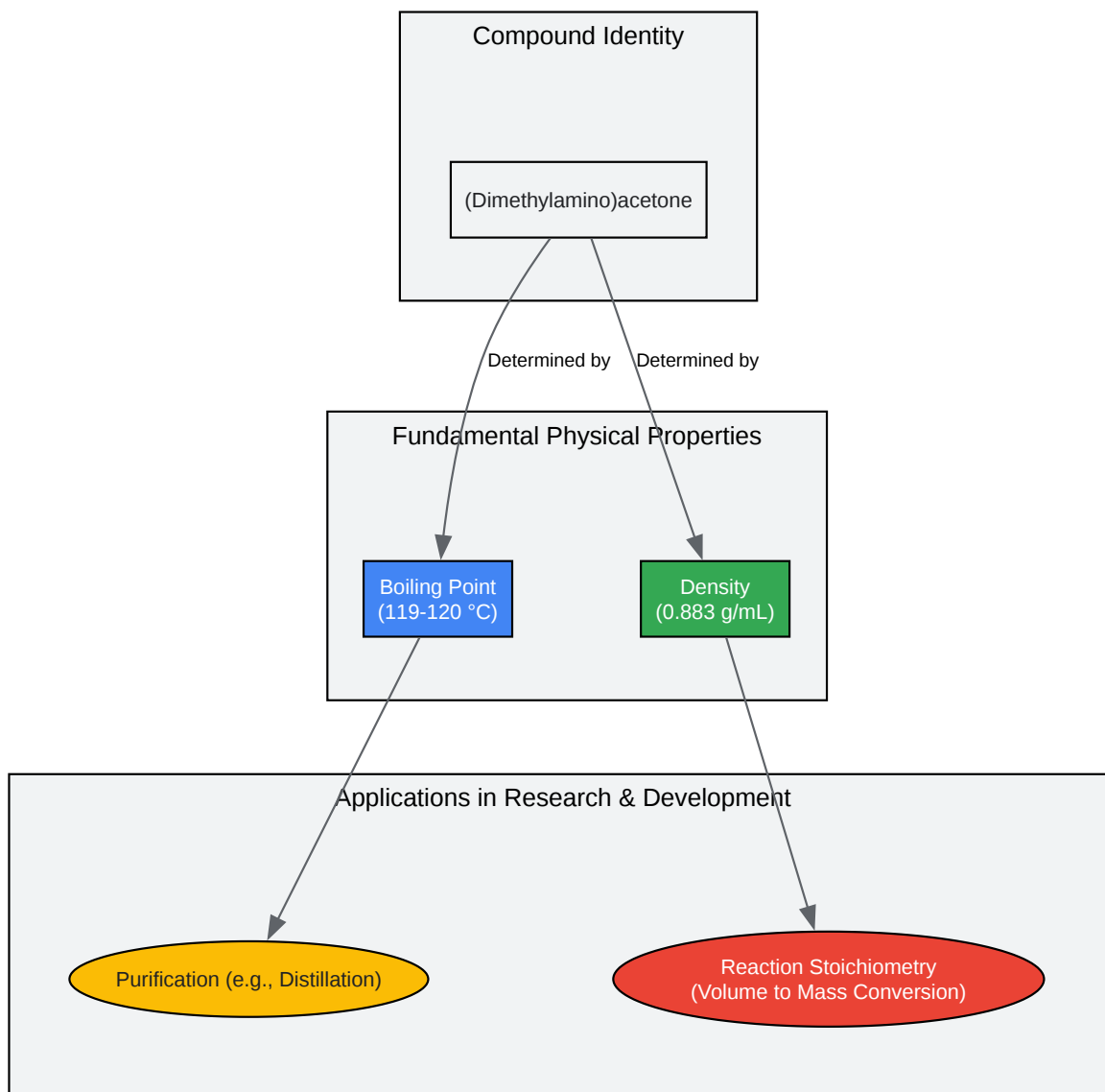
the outside.

- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is determined by repeating the above steps with a reference liquid of known density, such as deionized water.
- The density of the **(Dimethylamino)acetone** is calculated by dividing the mass of the sample (mass of filled pycnometer minus the mass of the empty pycnometer) by the volume of the pycnometer.

Logical Relationship of Physical Properties

The physical properties of a compound are interconnected and are fundamental to its behavior under different conditions. The following diagram illustrates a basic logical flow in utilizing these properties.

Logical Flow of Physical Property Utilization

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Caption: Logical relationship between physical properties and their application.

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References

- 1. (Dimethylamino)acetone | C₅H₁₁NO | CID 84883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (DIMETHYLAMINO)ACETONE CAS#: 15364-56-4 [m.chemicalbook.com]
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